

Technical Guide: Characterization and Utilization of Cyclohexylboronic Acid MIDA Ester

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Compound of Interest

Compound Name: Cyclohexylboronic acid MIDA ester

CAS No.: 1104637-39-9

Cat. No.: B1512836

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Executive Summary & Strategic Context

Cyclohexylboronic acid MIDA ester (Cyclohexyl-MIDA) represents a pivotal advancement in organoboron chemistry, specifically designed to overcome the inherent instability of sp^2 -hybridized alkyl boronic acids. Unlike aryl boronic acids, secondary alkyl boronic acids (like cyclohexyl) are notoriously prone to protodeboronation and oxidation.

This guide provides a definitive characterization profile and comparative analysis for researchers utilizing this reagent in iterative cross-coupling (ICC) or fragment-based drug discovery (FBDD).

The "MIDA" Advantage: Mechanistic Insight

The stability of this reagent stems from the N-methyliminodiacetic acid (MIDA) ligand.^{[1][2][3][4]}

- **Hybridization Switch:** The MIDA ligand coordinates to the boron atom via its nitrogen lone pair, rehybridizing the boron from a reactive, planar sp^2 state (with a vacant p-orbital) to a stable, tetrahedral sp^3 state.

- The "Cage" Effect: This coordination creates a rigid bicyclic cage that shields the carbon-boron bond from oxidative degradation and transmetallation until explicitly released.

Comparative Analysis: MIDA vs. Alternatives

The following table objectively compares Cyclohexyl-MIDA against its primary alternatives. This data supports the selection of MIDA esters for multistep synthesis where intermediate stability is non-negotiable.

Feature	Cyclohexyl-MIDA Ester	Cyclohexylboronic Acid (Free)	Pinacol Ester (Pin)	K-Trifluoroborate salt
Boron Hybridization	sp ³ (Tetrahedral)	sp ² (Planar)	sp ² (Planar)	sp ³ (Tetrahedral)
Benchtop Stability	Excellent (Indefinite)	Poor (Oxidizes/Dehydrates)	Good	Excellent
Chromatography	Silica Gel Compatible (Elutes easily)	Streaks/Decomposes	Stable, but often "sticky" or stains poorly	Incompatible (Requires reverse phase)
Solubility	Soluble in organic solvents (THF, Acetone, MeCN)	Soluble in alcohols/bases	Soluble in most organics	Insoluble in organics; requires H ₂ O/MeOH
Hydrolysis Rate	Tunable (Slow Release)	N/A	Very Slow / Difficult	N/A
Atom Economy	Moderate (Ligand mass high)	High	Moderate	High

Key Insight: The "Killer App" for MIDA boronates is their compatibility with standard silica gel flash chromatography. Unlike Pinacol esters, which can be difficult to separate from byproducts or hydrolyze, MIDA esters behave like standard organic molecules during purification.

1H NMR Characterization Data

The following data is the definitive fingerprint for **Cyclohexylboronic acid MIDA ester**.

- CAS: 1104637-39-9
- Formula: $C_{11}H_{18}BNO_4$
- MW: 239.08 g/mol

Standard Conditions

- Solvent: Acetone- d_6 (Preferred over $CDCl_3$ due to solubility and peak separation).
- Frequency: 400 MHz or higher.

Peak Assignment Table

Chemical Shift (δ ppm)	Multiplicity	Integration	Coupling Constant ()	Assignment	Structural Context
4.16 - 4.20	Doublet (d)	2H	17.0 Hz	MIDA Backbone ()	Diastereotopic Acetate
3.98 - 4.02	Doublet (d)	2H	17.0 Hz	MIDA Backbone ()	Diastereotopic Acetate
2.94	Singlet (s)	3H	-	N-C	N-Methyl Group
1.60 - 1.75	Multiplet (m)	5H	-	Cyclohexyl Ring	Equatorial/Axial Protons
1.15 - 1.30	Multiplet (m)	5H	-	Cyclohexyl Ring	Equatorial/Axial Protons
0.80 - 0.90	Multiplet (m)	1H	-	B-C (Alpha)	Proton directly on C-B bond

Specialist Interpretation

- The AB System: The MIDA backbone protons appear as two doublets (an AB quartet system) rather than a singlet. This confirms the rigid cage structure. If these peaks collapse into a singlet, it indicates the cage has opened or the boron has hydrolyzed.
- Upfield Alpha Proton: The proton on the carbon attached to boron is significantly shielded (0.80-0.90 ppm) due to the inductive effect of the boronate complex.

Experimental Protocols

Protocol A: Synthesis of Cyclohexyl-MIDA Ester

Rationale: This method utilizes the Dean-Stark dehydration strategy to drive the condensation equilibrium.

- Setup: Equip a round-bottom flask with a magnetic stir bar and a Dean-Stark trap topped with a reflux condenser.
- Reagents: Combine Cyclohexylboronic acid (1.0 equiv) and N-methyliminodiacetic acid (MIDA) (1.2 equiv).
- Solvent: Add a mixture of DMSO and Toluene (1:10 ratio). The DMSO dissolves the polar MIDA ligand, while Toluene allows for azeotropic water removal.
- Reflux: Heat the mixture to reflux (approx. 115°C) for 12–16 hours. Monitor water collection in the trap.
- Workup:
 - Concentrate the reaction mixture under reduced pressure to remove toluene.
 - The residue is typically the MIDA ester.
 - Purification: Dissolve in a minimum amount of Acetone and precipitate by slowly adding Diethyl Ether or water. Alternatively, purify via flash chromatography (EtOAc/Acetone gradient).

Protocol B: "Slow Release" Cross-Coupling

Rationale: sp^3 MIDA boronates do not transmetallate.^[1] They must be hydrolyzed in situ to the active sp^2 boronic acid. This slow release maintains a low concentration of the unstable boronic acid, minimizing decomposition.

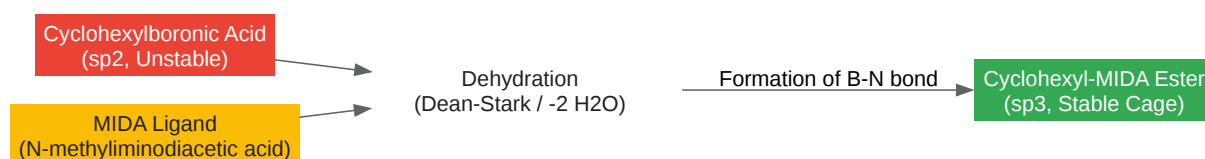
- Reagents: Aryl Bromide (1.0 equiv), Cyclohexyl-MIDA (1.2 equiv), $Pd(OAc)_2$ (0.05 equiv), SPhos (0.1 equiv).
- Base/Hydrolysis Agent: K_3PO_4 (3.0 equiv).
- Solvent: Dioxane : Water (10:1). Water is critical for hydrolysis.

- Reaction: Heat to 60°C.
 - Mechanism:[1][5][6] The base/water slowly hydrolyzes the MIDA cage. The liberated cyclohexylboronic acid immediately enters the catalytic cycle.

Visualizations of Workflows

Diagram 1: Synthesis and Structure

This diagram illustrates the condensation pathway forming the rigid sp^3 cage.

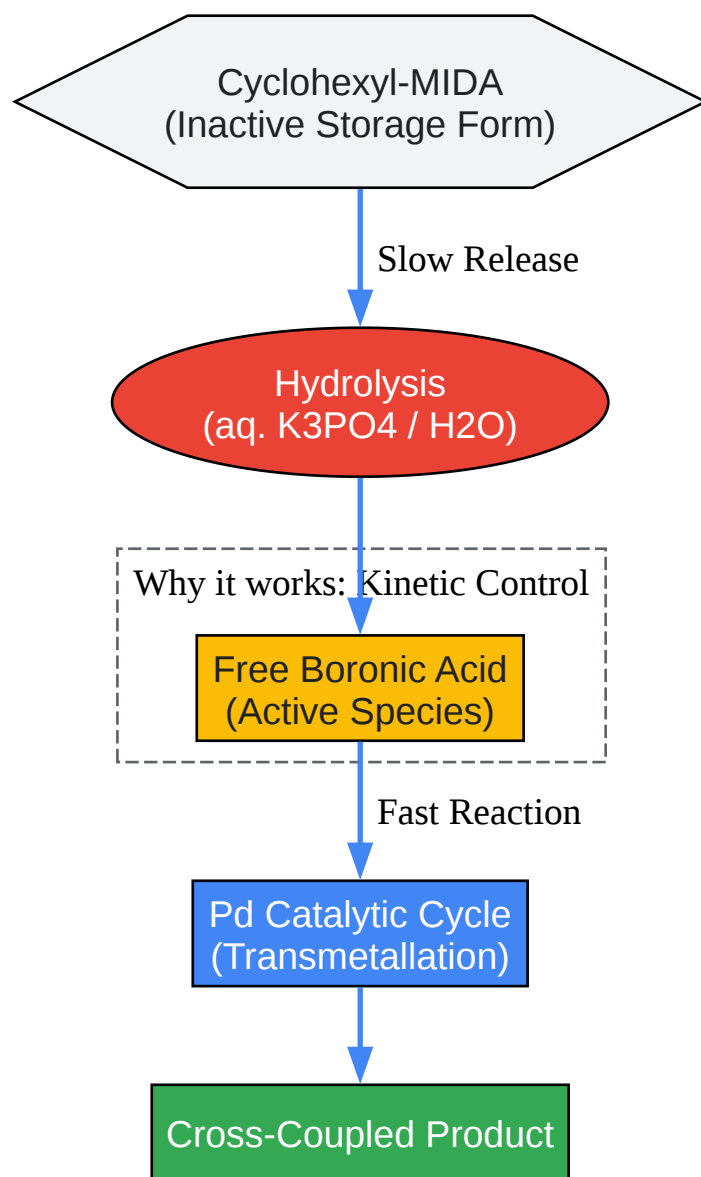


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Caption: Condensation of unstable boronic acid with MIDA ligand to form the stable sp^3 boronate ester.

Diagram 2: The "Slow Release" Cross-Coupling Cycle

This diagram details the in situ activation mechanism required for Suzuki-Miyaura coupling.



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Caption: The Slow Release strategy prevents accumulation and decomposition of the unstable free acid.

References

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